

# Technical Support Center: Managing Autofluorescence with Alexa Fluor 532

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## Compound of Interest

Compound Name: *Alexa Fluor 532*

Cat. No.: *B13705348*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals effectively manage autofluorescence when using **Alexa Fluor 532** in fluorescence microscopy experiments.

## Troubleshooting Guide

Autofluorescence can be a significant challenge in fluorescence imaging, potentially masking specific signals and leading to inaccurate data interpretation.<sup>[1][2][3]</sup> This guide provides a systematic approach to identifying and mitigating autofluorescence when working with **Alexa Fluor 532**.

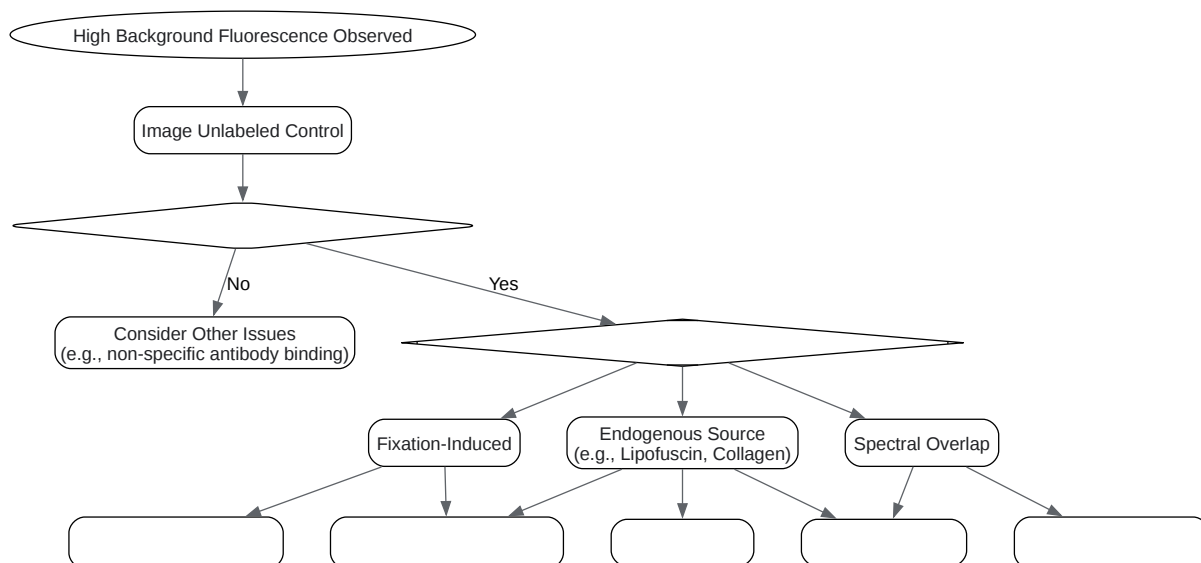
### Is Autofluorescence Affecting Your Signal?

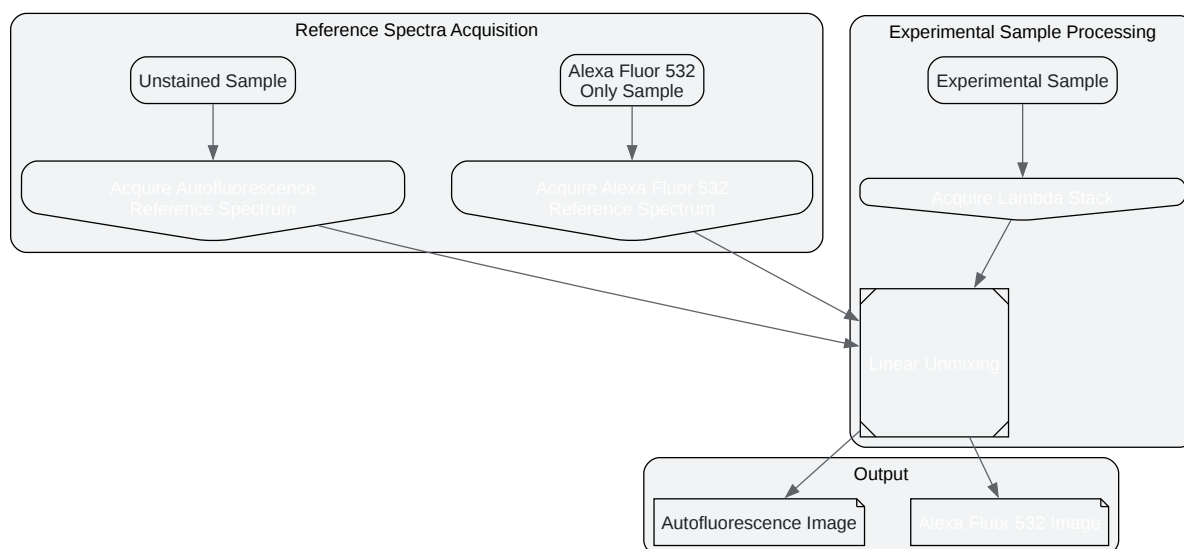
The first step in troubleshooting is to determine if autofluorescence is indeed the issue.

- Symptom: High background fluorescence is observed in your images, making it difficult to distinguish the specific signal from your **Alexa Fluor 532** probe.
- Action: Image an unstained control sample using the same acquisition settings as your stained sample.<sup>[4][5]</sup> If you observe fluorescence in the unstained sample, autofluorescence is present.

### Workflow for Troubleshooting Autofluorescence

Once autofluorescence is confirmed, the following workflow can help identify its source and select the appropriate mitigation strategy.





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## References

- 1. Autofluorescence [jacksonimmuno.com]

- 2. bitesizebio.com [bitesizebio.com]
- 3. Autofluorescence - Wikipedia [en.wikipedia.org]
- 4. southernbiotech.com [southernbiotech.com]
- 5. benchchem.com [benchchem.com]
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